

1-Cyclopentylpiperazine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Cyclopentylpiperazine

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling protocols for **1-Cyclopentylpiperazine**. The information is intended to support laboratory and research and development activities by providing clear, actionable guidance to minimize risks and ensure a safe working environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Cyclopentylpiperazine** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C9H18N2	[1][2]
Molecular Weight	154.25 g/mol	[1][2]
Appearance	White crystalline solid or white or colorless to light yellow powder to lump to clear liquid.	[3][4]
Melting Point	Approximately 25-98 °C	[3][4]
Boiling Point	103-105 °C at 11 mmHg	[4]
Solubility	Soluble in some organic solvents like ethers, alcohols, and ketones. Slightly soluble in water.	[3]
Flash Point	103-105 °C at 11 mmHg	
Storage Temperature	Ambient Temperature	

Hazard Identification and Classification

1-Cyclopentylpiperazine is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	GHS Hazard Statement	Source
Skin Corrosion/Irritation	H315: Causes skin irritation.	[1][2]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.	[1][2]
Acute Toxicity (Oral)	H302: Harmful if swallowed.	[1]
Acute Toxicity (Dermal)	H312: Harmful in contact with skin.	[1]
Acute Toxicity (Inhalation)	H332: Harmful if inhaled.	[1]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.	

Note: The toxicological properties of **1-Cyclopentylpiperazine** have not been thoroughly investigated, and data on acute toxicity (e.g., LD50) is not currently available.[2][5]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **1-Cyclopentylpiperazine** are not readily available in the public domain. Researchers should adhere to established OECD guidelines for testing of chemicals for acute oral, dermal, and inhalation toxicity, as well as for skin and eye irritation.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimizing exposure and ensuring safety.

4.1. Engineering Controls:

- Work should be conducted in a well-ventilated area.[5]
- Use of a laboratory fume hood or other appropriate local exhaust ventilation is recommended, especially where dust or aerosols may be generated.[5]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

4.2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5][6]
- Skin Protection:
 - Wear suitable protective clothing to prevent skin contact.[3][6]
 - Handle with chemical-resistant gloves that have been inspected prior to use.[5][7] Dispose of contaminated gloves after use in accordance with good laboratory practices.[7]
 - Wash hands thoroughly after handling.[6][7]
- Respiratory Protection:
 - For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. [7]
 - For higher-level protection, use a type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[7]

4.3. General Hygiene:

- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands before breaks and at the end of the workday.[7]

4.4. Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][5][6]

- Store in a designated corrosives area.[6]
- Keep away from fire and oxidizing agents.[3]

Emergency Procedures

5.1. First Aid Measures:

- General Advice: If you feel unwell, seek medical advice. Show the safety data sheet to the doctor in attendance.[5][6][7]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2] Seek medical attention.[2][5]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water.[2][5][6] Seek medical attention if irritation occurs.[2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][6] Seek immediate medical attention.[6]
- If Swallowed: Rinse mouth with water.[2][5][7] Do NOT induce vomiting.[2][5] Never give anything by mouth to an unconscious person.[2][5] Call a physician or poison control center immediately.[2][5][6]

5.2. Fire-Fighting Measures:

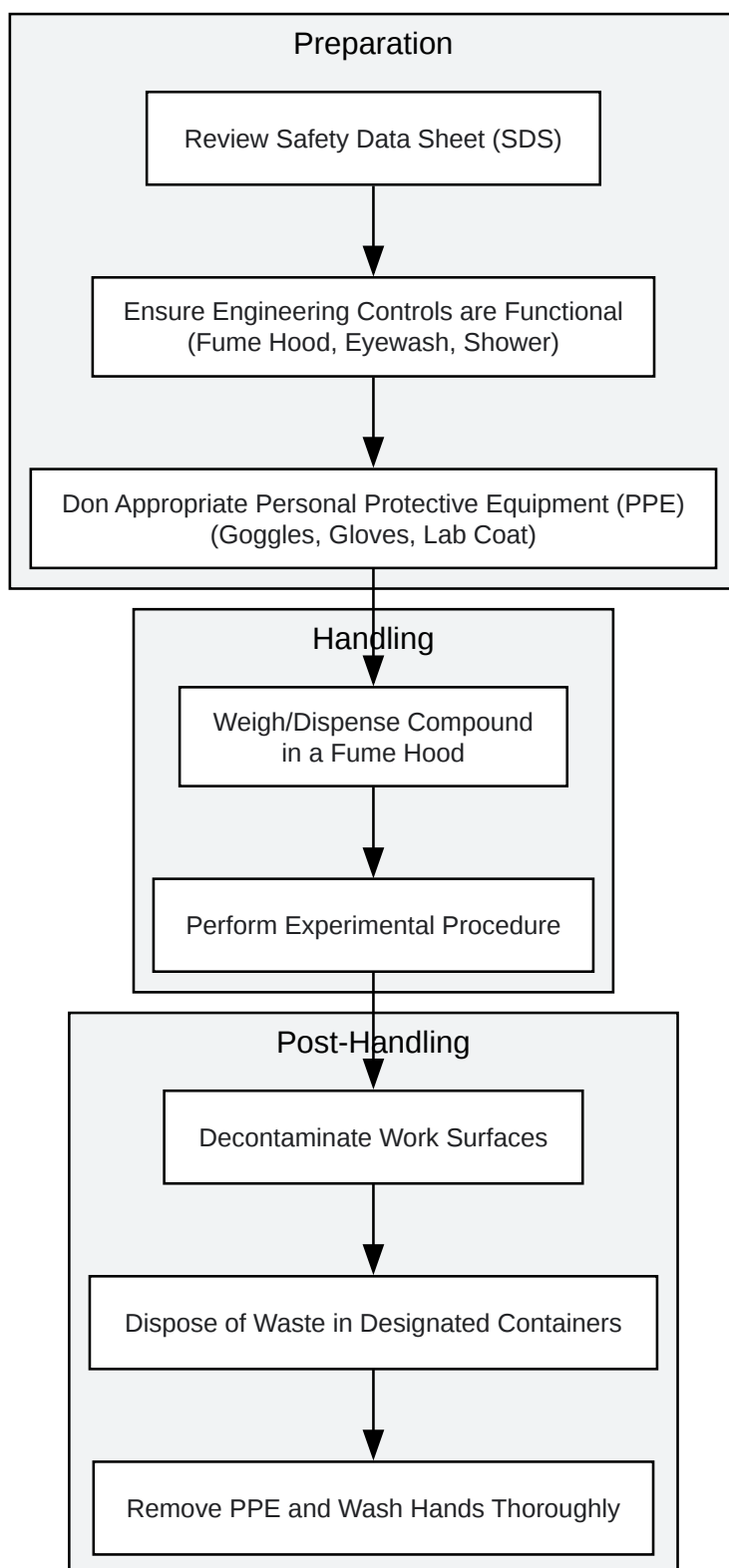
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5][7]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[5][6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[5][6][7]

5.3. Accidental Release Measures:

- Personal Precautions:
 - Use personal protective equipment.[6][7]
 - Evacuate personnel to safe areas.[6][7]
 - Ensure adequate ventilation.[5][7]
 - Avoid dust formation and inhalation of dust.[5][7]
 - Do not touch damaged containers or spilled material unless wearing appropriate protective clothing.[5]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[8]
 - Do not let the product enter drains, water courses, or the ground.[5][6][7]
- Methods for Cleaning Up:
 - Sweep up and shovel the material into suitable, closed containers for disposal.[6][7]
 - Avoid creating dust.[6][7]

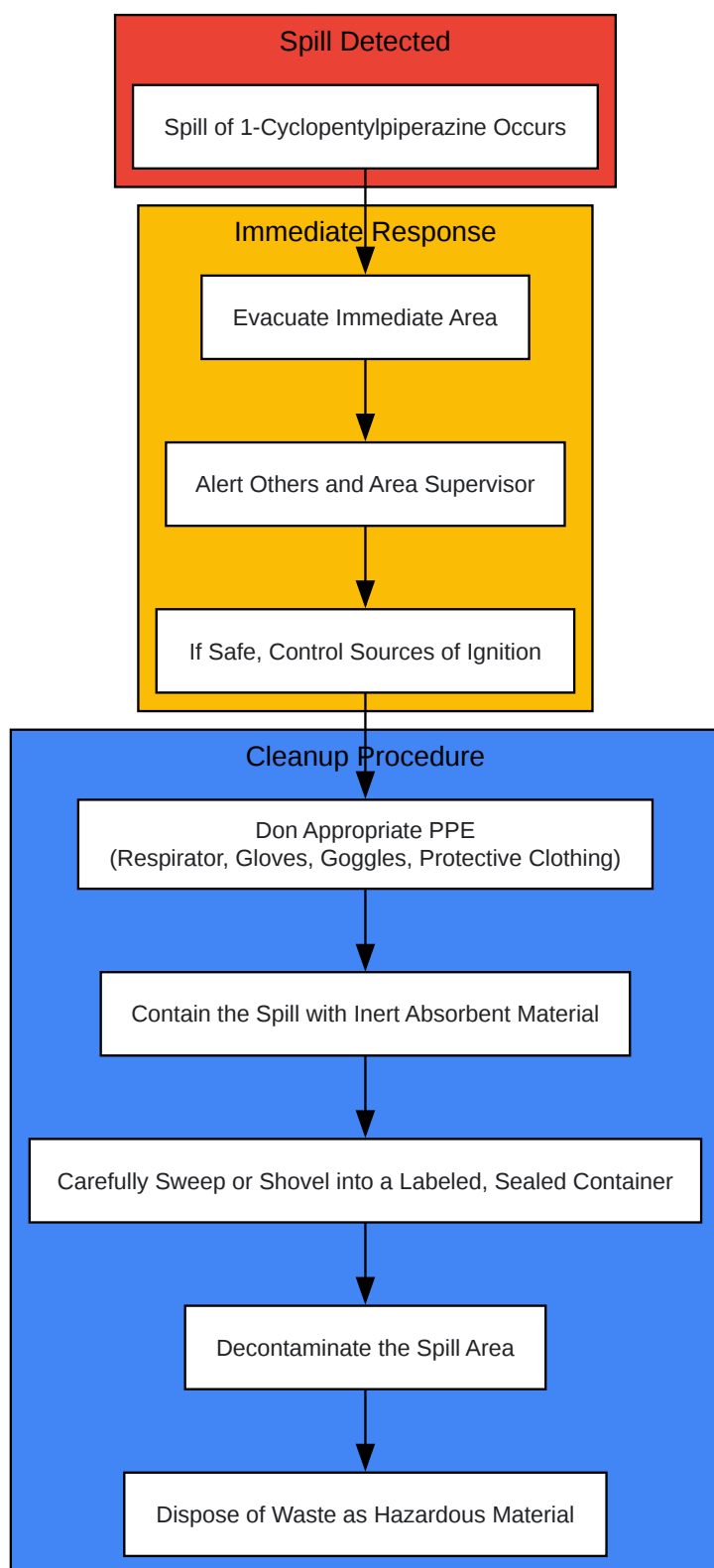
Visual Workflow Guides

The following diagrams illustrate standardized workflows for handling **1-Cyclopentylpiperazine** in both routine and emergency situations.



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Caption: Routine Handling Workflow for **1-Cyclopentylpiperazine**.



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Caption: Spill Response Workflow for **1-Cyclopentylpiperazine**.

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